

# solubility of crystal violet in water and alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Crystal Violet*

Cat. No.: *B1676480*

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **Crystal Violet** in Water and Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **crystal violet** in aqueous and alcoholic solutions. The information herein is intended to support research, development, and quality control activities where precise concentrations of this dye are required. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and graphical representations of key concepts and workflows.

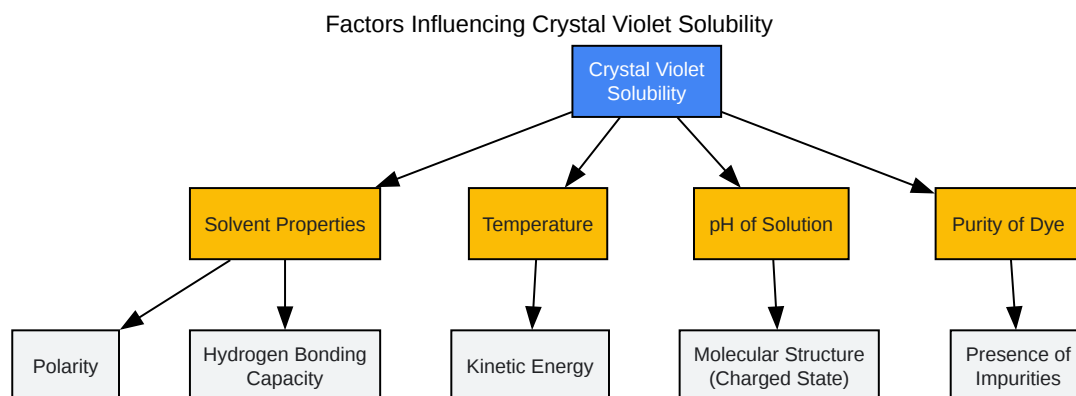
## Quantitative Solubility Data

The solubility of **crystal violet**, a triarylmethane dye, is influenced by the solvent, temperature, and the specific form of the dye (e.g., chloride salt vs. leuco base). The following table summarizes the reported solubility of **crystal violet** chloride in water and ethanol at or near room temperature. It is important to note that variations in reported values can arise from differences in experimental conditions, such as pH and the purity of the dye and solvents.

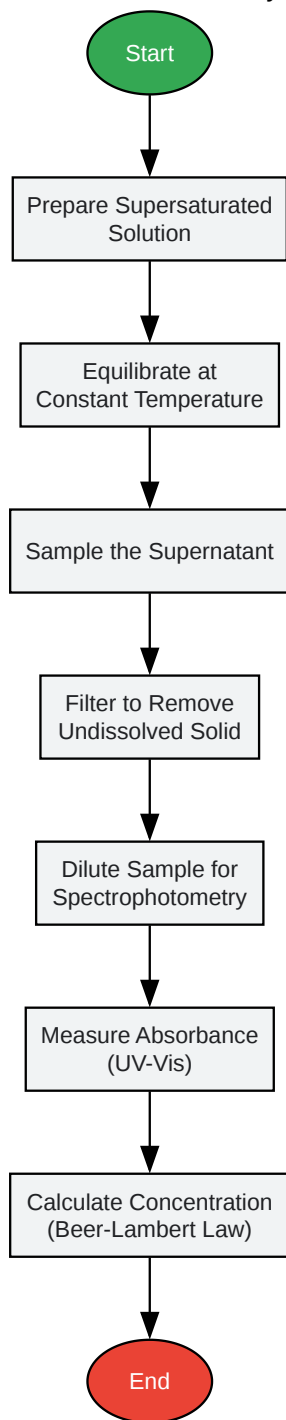
Solvent	Temperature (°C)	Solubility	Reference
Water	25	4 g/L	[1]
Water	25	16 g/L	[2][3]
Water	25	14 g/L (14 mg/mL)	[4]
Water	27	50 g/L	[5]
Water	Not Specified	5 g/L (5 mg/mL)	[6][7]
Ethanol	25	8 g/L (8 mg/mL)	[4]
Ethanol (95%)	Not Specified	13.87% (w/v)	[3]
Alcohol	Not Specified	1:10 (w/v)	[2]

## Factors Influencing Crystal Violet Solubility

The solubility of **crystal violet** is a multifactorial property. The chemical structure of the dye, the properties of the solvent, and the surrounding environmental conditions all play a crucial role. The diagram below illustrates the key factors that influence the dissolution of **crystal violet**.



## Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Crystal violet - Wikipedia [en.wikipedia.org]
- 2. Crystal Violet CAS#: 548-62-9 [m.chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. Crystal Violet |Basic Violet 3, Gentian Violet, Hexamethylpararosaniline chloride, Methyl Violet 10B | Hello Bio [hellobio.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [solubility of crystal violet in water and alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676480#solubility-of-crystal-violet-in-water-and-alcohol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)